

Application Notes and Protocols: Ilmenite as a Photocatalyst for Organic Pollutant Degradation

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Introduction

Ilmenite (FeTiO₃), an abundant and naturally occurring mineral, is emerging as a cost-effective and promising photocatalyst for the degradation of persistent organic pollutants in water.[1] Its photocatalytic activity stems from its titanium dioxide (TiO₂) component, which, upon irradiation, generates reactive oxygen species (ROS) capable of mineralizing a wide range of organic contaminants.[1][2] The presence of iron in the ilmenite structure can further enhance degradation efficiency through Fenton-like reactions, particularly in acidic conditions.[3][4]

These application notes provide a comprehensive overview of the use of **ilmenite** in photocatalysis, summarizing key performance data and detailing standardized protocols for its preparation, characterization, and application in organic pollutant degradation experiments. This document is intended for researchers, scientists, and professionals in environmental science and drug development who are exploring sustainable and economical water treatment technologies.

Principle of Photocatalysis using Ilmenite

The photocatalytic degradation of organic pollutants by **ilmenite** is a multi-step process initiated by the absorption of light energy. The fundamental mechanism involves the generation of electron-hole pairs in the semiconductor (TiO₂) component of **ilmenite**, followed by a series of redox reactions that produce highly reactive radicals.

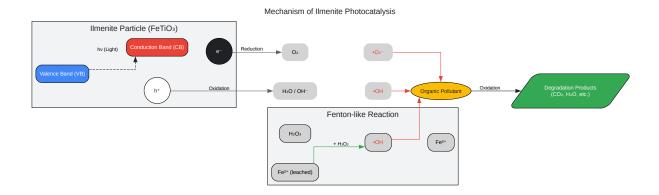
Methodological & Application



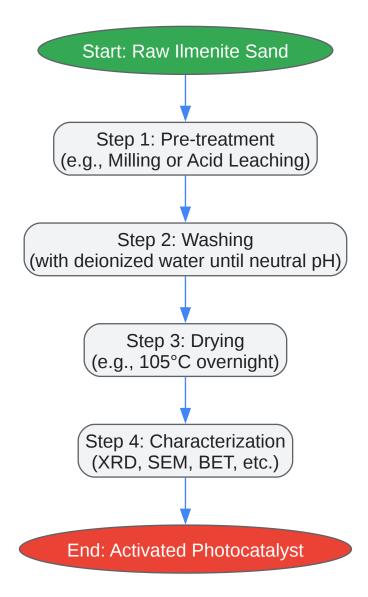


- Photoexcitation: When ilmenite is irradiated with light of energy greater than or equal to its band gap, an electron (e⁻) is promoted from the valence band (VB) to the conduction band (CB), leaving a positive hole (h⁺) behind.[5]
- Generation of Reactive Oxygen Species (ROS): The photogenerated electrons and holes migrate to the catalyst surface.
 - Electrons react with adsorbed molecular oxygen (O₂) to form superoxide anion radicals
 (•O₂⁻).[1]
 - Holes react with water (H₂O) or hydroxide ions (OH⁻) to produce highly oxidative hydroxyl radicals (•OH).[5]
- Fenton-like Reactions: The iron (Fe²⁺/Fe³⁺) present in **ilmenite** can participate in Fenton-like reactions, especially at lower pH. Leached Fe²⁺ can react with hydrogen peroxide (a potential intermediate) to generate additional hydroxyl radicals, further enhancing the degradation process.[3][4]
- Organic Pollutant Degradation: The highly reactive •OH and •O2⁻ radicals attack the organic pollutant molecules adsorbed on the photocatalyst's surface, breaking them down into simpler, less harmful intermediates, and ultimately leading to their complete mineralization into CO2, H2O, and inorganic ions.[2][3]

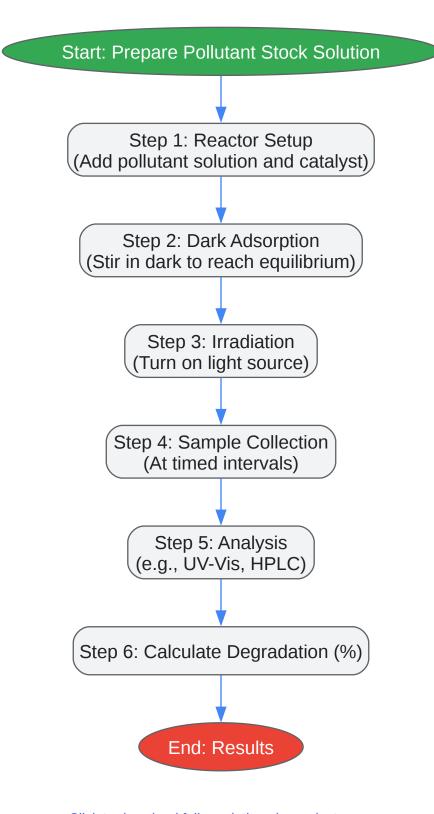












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